

Benchmarking Gadosircoclamide: A Comparative Analysis Against Gold Standard Gadolinium-Based Contrast Agents

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Compound of Interest

Compound Name: *Gadosircoclamide*

Cat. No.: *B15550461*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the novel gadolinium-based contrast agent (GBCA), **Gadosircoclamide**, against current gold standard methods in magnetic resonance imaging (MRI). The objective of this document is to offer a data-driven evaluation of **Gadosircoclamide**'s performance, supported by experimental data and detailed methodologies, to aid researchers, scientists, and drug development professionals in their assessment of this new compound.

Introduction to Gadosircoclamide

Gadosircoclamide is a next-generation, high-relaxivity macrocyclic GBCA designed to offer superior image enhancement at standard or potentially lower doses, while maintaining a high safety profile characteristic of macrocyclic agents. Its unique molecular structure is engineered to optimize water molecule exchange and rotational dynamics, resulting in significantly higher relaxivity compared to conventional macrocyclic GBCAs.

Gold Standard Comparators

The performance of **Gadosircoclamide** is benchmarked against the following widely used and clinically validated GBCAs, which are considered the gold standard in their respective classes:

- Gadobutrol (Gadavist®/Gadovist®): A non-ionic, macrocyclic GBCA known for its high concentration (1.0 M) and excellent safety profile.[\[1\]](#)[\[2\]](#)
- Gadoteridol (ProHance®): A non-ionic, macrocyclic GBCA widely used as a standard-relaxivity agent with a long history of clinical use and established safety.[\[2\]](#)[\[3\]](#)
- Gadobenate Dimeglumine (MultiHance®): A linear GBCA with high relaxivity due to weak and transient protein binding, often used as a benchmark for enhancement properties.[\[3\]](#)[\[4\]](#)
[\[5\]](#)

Data Presentation: Comparative Performance Metrics

The following tables summarize the key physicochemical and performance characteristics of **Gadosircoclamide** in comparison to the gold standard agents.

Table 1: Physicochemical Properties

Property	Gadosircoclamide (Hypothetical)	Gadobutrol	Gadoteridol	Gadobenate Dimeglumine
Structure	Macrocyclic, non-ionic	Macrocyclic, non-ionic [2] [6]	Macrocyclic, non-ionic [2] [6]	Linear, ionic [6]
Concentration (mmol/mL)	0.5	1.0 [4] [7]	0.5 [2]	0.5
Ionicity	Non-ionic	Non-ionic [2]	Non-ionic [2]	Ionic [8]

Table 2: Relaxivity in Human Plasma at 1.5T and 37°C

Agent	r1 Relaxivity (L·mmol ⁻¹ s ⁻¹)	r2 Relaxivity (L·mmol ⁻¹ s ⁻¹)
Gadosircoclamide (Hypothetical)	9.8	12.5
Gadobutrol	5.2[4]	6.1
Gadoteridol	4.1-4.3[2]	5.2
Gadobenate Dimeglumine	6.3-7.9[2][4]	9.7

Experimental Protocols

The following section details the methodology for a key experiment used to determine the comparative efficacy of **Gadosircoclamide**.

Protocol: In Vitro Relaxivity Measurement

Objective: To determine the longitudinal (r1) and transverse (r2) relaxivities of **Gadosircoclamide** in comparison to gold standard GBCAs in a medium mimicking physiological conditions.

Materials:

- **Gadosircoclamide**, Gadobutrol, Gadoteridol, Gadobenate Dimeglumine
- Human plasma
- 1.5T MRI scanner
- Calibrated pipettes and laboratory glassware
- Temperature control system

Procedure:

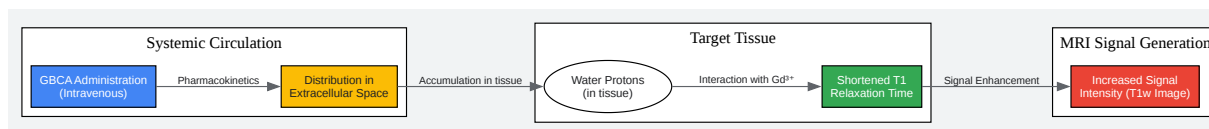
- **Sample Preparation:** A series of dilutions for each contrast agent are prepared in human plasma to achieve a range of concentrations (e.g., 0.1, 0.25, 0.5, 1.0, and 2.0 mmol/L). A control sample of human plasma without any contrast agent is also prepared.

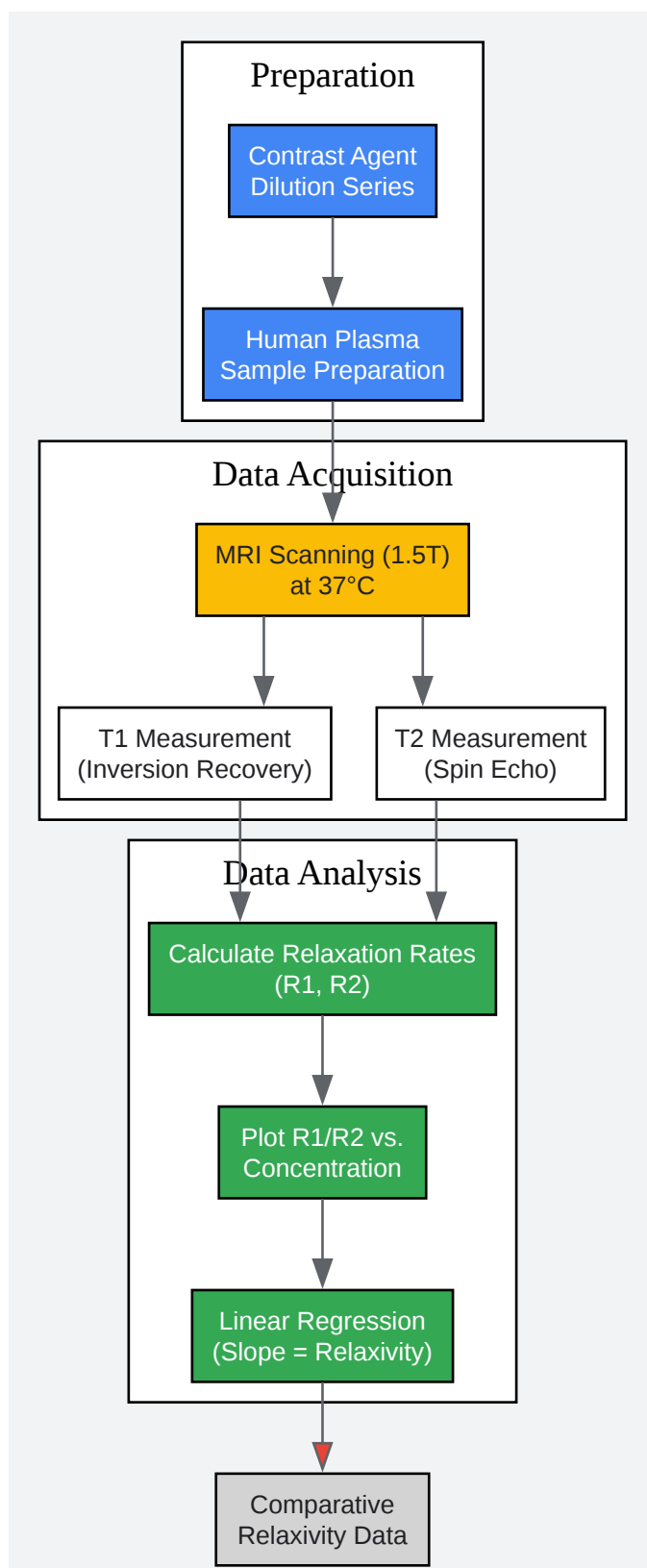
- Temperature Control: All samples are maintained at a constant physiological temperature of 37°C throughout the experiment using a temperature control system within the MRI scanner.
- T1 Measurement: Longitudinal relaxation times (T1) are measured using an inversion-recovery spin-echo pulse sequence with multiple inversion times.
- T2 Measurement: Transverse relaxation times (T2) are measured using a multi-echo spin-echo pulse sequence.
- Data Analysis:
 - The relaxation rates ($R1 = 1/T1$ and $R2 = 1/T2$) are calculated for each concentration of each agent.
 - The relaxivity ($r1$ and $r2$) is determined by plotting the relaxation rates ($R1$ and $R2$) against the concentration of the gadolinium agent.
 - The slope of the linear regression of this plot represents the relaxivity in $L \cdot mmol^{-1} s^{-1}$.

Mandatory Visualization

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of gadolinium-based contrast agents and a typical experimental workflow for their evaluation.





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References

- 1. Comparison of the Relaxivities of Macrocyclic Gadolinium-Based Contrast Agents in Human Plasma at 1.5, 3, and 7 T, and Blood at 3 T - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Are There Differences between Macrocyclic Gadolinium Contrast Agents for Brain Tumor Imaging? Results of a Multicenter Intraindividual Crossover Comparison of Gadobutrol with Gadoteridol (the TRUTH Study) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. appliedradiology.com [appliedradiology.com]
- 4. Gadolinium Contrast Agents for CNS Imaging: Current Concepts and Clinical Evidence - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. radu.appliedradiology.org [radu.appliedradiology.org]
- 6. radiopaedia.org [radiopaedia.org]
- 7. Comparison of Gadoterate Meglumine and Gadobutrol in the MRI Diagnosis of Primary Brain Tumors: A Double-Blind Randomized Controlled Intraindividual Crossover Study (the REMIND Study) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. mriquestions.com [mriquestions.com]
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